

Commercial suppliers of Cytosine-d2 for research.

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Compound of Interest

Compound Name: Cytosine-d2

Cat. No.: B10827506

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An In-depth Technical Guide to Commercial **Cytosine-d2** for Research Applications

Introduction

Cytosine-d2 (Deuterated Cytosine) is a stable isotope-labeled version of the pyrimidine nucleobase, cytosine. In this molecule, two hydrogen atoms on the pyrimidine ring are replaced with deuterium, a non-radioactive, heavy isotope of hydrogen. This substitution results in a molecule that is chemically identical to its natural counterpart but has a higher molecular weight. This key characteristic makes **Cytosine-d2** an indispensable tool for researchers, particularly in the field of quantitative analysis using mass spectrometry.

This guide provides a comprehensive overview of commercial **Cytosine-d2** for researchers, scientists, and drug development professionals. It covers commercially available sources, detailed methodologies for its application as an internal standard, quality control procedures, and its role in the context of epigenetic research.

Commercial Suppliers of Cytosine-d2

Cytosine-d2 is available from several reputable chemical suppliers that specialize in stable isotope-labeled compounds for research purposes. The choice of supplier may depend on factors such as required purity, available quantity, cost, and shipping times. Below is a summary of key product specifications from various commercial vendors.

Table 1: Supplier and Product Specifications for **Cytosine-d2**

| Supplier | Product Name/Number | CAS Number | Molecular Formula | Formula Weight (g/mol) | Stated Isotopic Purity/Enrichment |
|-------------------|---------------------------------------|-------------|---|------------------------|--|
| Cayman Chemical | Cytosine-d2 (Item No. 106391-24-6) | 106391-24-6 | C ₄ H ₃ D ₂ N ₃ O | 113.1 | ≥99% deuterated forms (d ₁ -d ₂) [1] |
| CDN Isotopes | Cytosine-5,6-d2 (D-6872) | 106391-24-6 | C ₄ H ₃ D ₂ N ₃ O | 113.12 | 98 atom % D |
| BOC Sciences | Cytosine-[5,6-d2] (106391-24-6) | 106391-24-6 | C ₄ H ₃ D ₂ N ₃ O | 113.11 | 98% atom D |
| Apollo Scientific | Cytosine-D2 (DE2063) | 106391-24-6 | C ₄ H ₃ D ₂ N ₃ O | 113.11 | 98% |
| LGC Standards | Cytosine-5,6-d2 | 106391-24-6 | Not Specified | Not Specified | Not Specified |
| MedChemExpress | Cytosine-d2 | 106391-24-6 | C ₄ H ₃ D ₂ N ₃ O | 113.11 | Not Specified |

Table 2: Example Pricing for **Cytosine-d2**

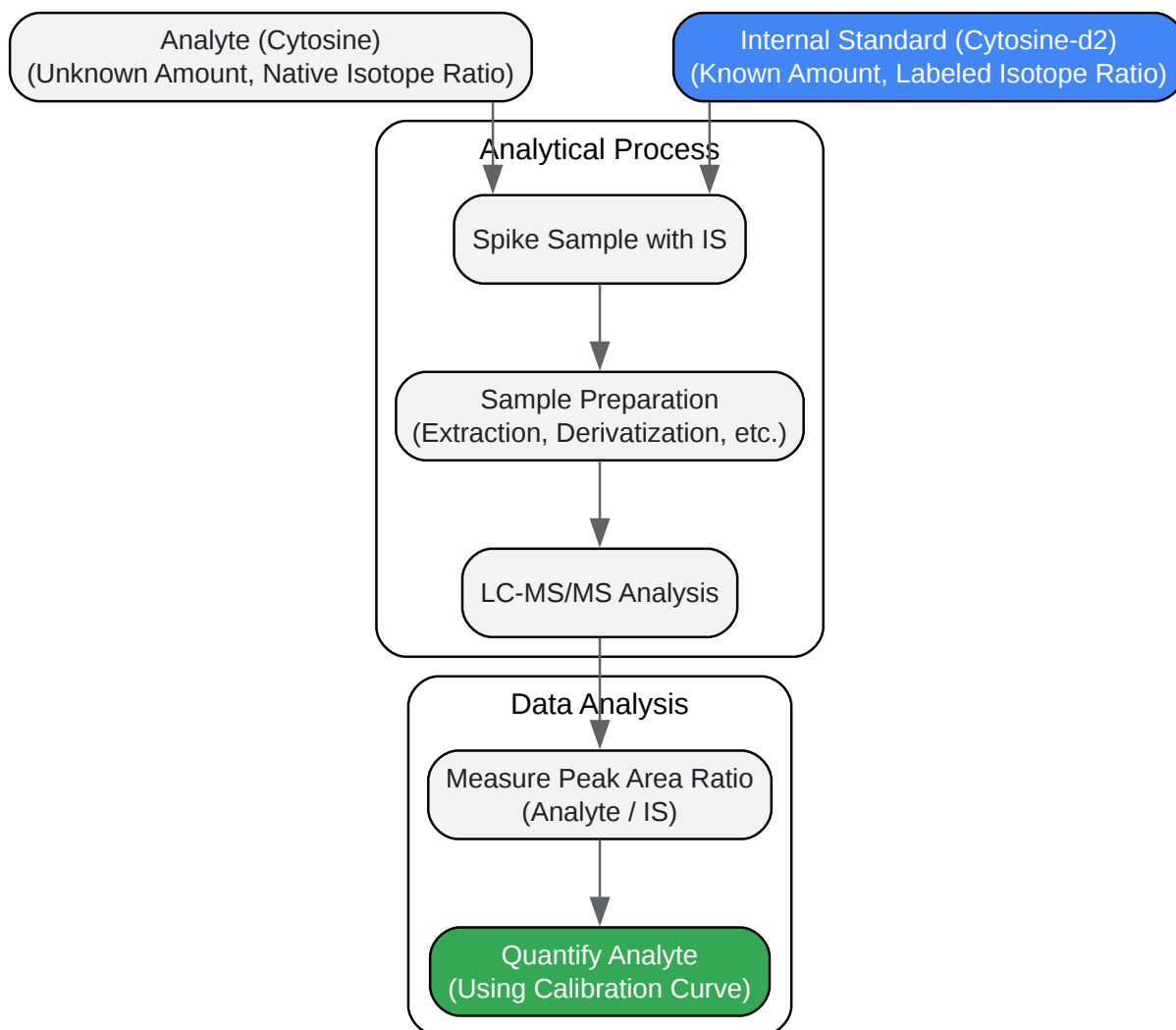
| Supplier | Quantity | Price (USD) |
|--------------|----------|-------------|
| CDN Isotopes | 0.1 g | \$278.00 |

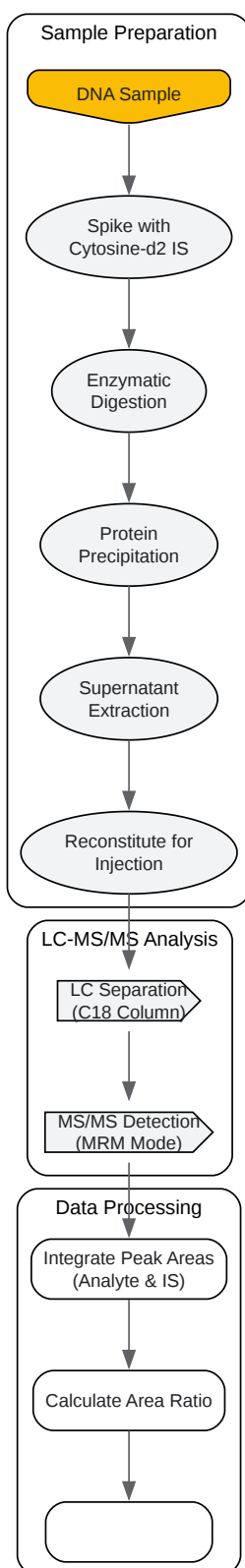
Note: Prices are subject to change and may not include shipping and handling fees. Users should consult the supplier's website for current pricing and availability.

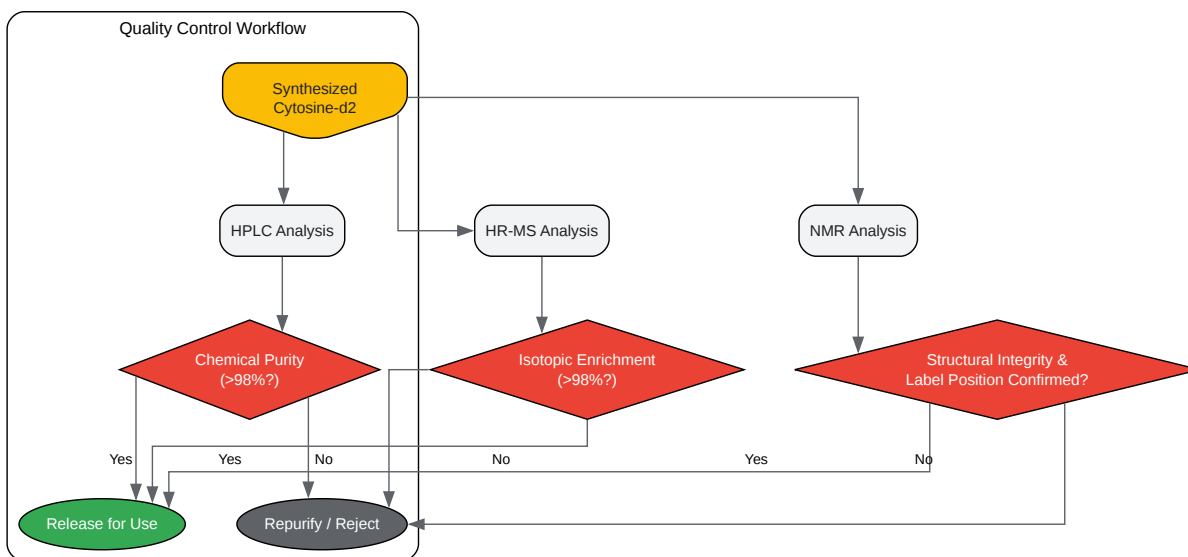
Core Application: Quantitative Analysis by Isotope Dilution Mass Spectrometry

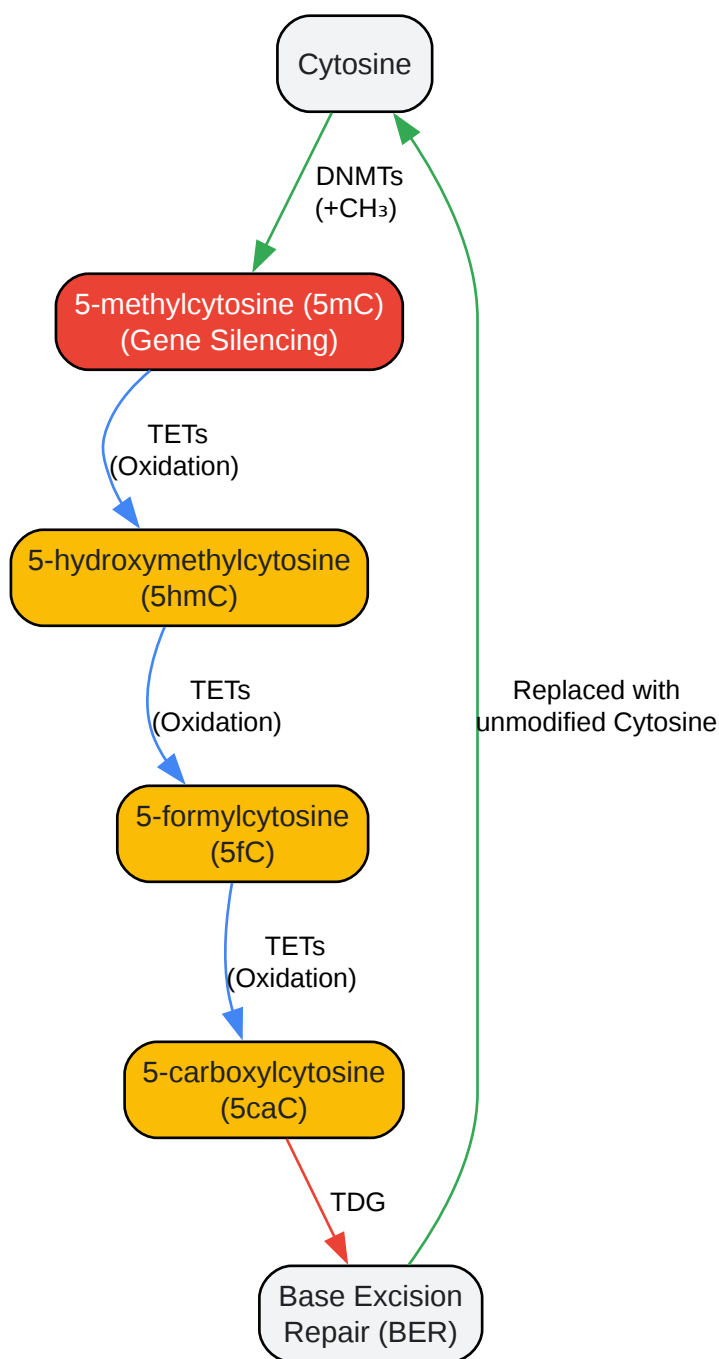
The primary application of **Cytosine-d2** is as an internal standard (IS) in isotope dilution mass spectrometry (ID-MS), most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[1] This technique is considered the gold standard for quantitative analysis due to its high accuracy and precision.^[2]

The principle relies on adding a known amount of the isotopically labeled standard (**Cytosine-d2**) to a sample containing the unlabeled analyte of interest (cytosine). The labeled standard is nearly identical to the analyte in its chemical and physical properties (e.g., extraction efficiency, chromatographic retention time, and ionization efficiency). However, it is distinguishable by its mass-to-charge ratio (m/z) in the mass spectrometer. By measuring the ratio of the signal from the analyte to the signal from the internal standard, any sample loss during preparation or variations in instrument response can be accurately corrected for.^[2]









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References

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